

4-Methylbenzylidene-4-methylaniline vs N-benzylideneaniline comparative analysis

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Compound of Interest

Compound Name: 4-Methylbenzylidene-4-methylaniline

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A Comparative Analysis of **4-Methylbenzylidene-4-methylaniline** and N-benzylideneaniline

This guide provides a detailed comparative analysis of two Schiff bases: **4-Methylbenzylidene-4-methylaniline** and N-benzylideneaniline. The comparison covers their synthesis, physicochemical properties, and spectroscopic characterization, supported by experimental data and protocols for researchers, scientists, and professionals in drug development.

Physicochemical Properties

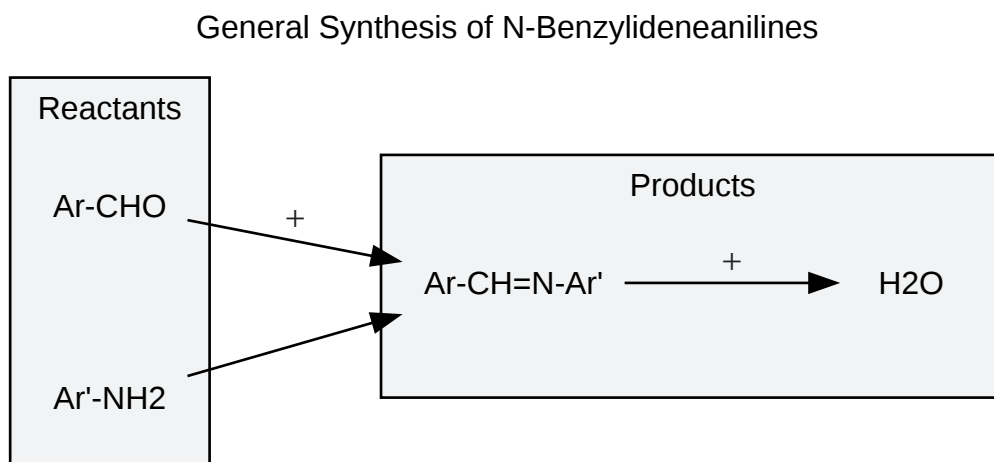
The introduction of methyl groups onto the aromatic rings of N-benzylideneaniline to form **4-Methylbenzylidene-4-methylaniline** influences its physical and chemical properties. The table below summarizes the key physicochemical data for both compounds.

Property	4-Methylbenzylidene-4-methylaniline	N-benzylideneaniline
Molecular Formula	C ₁₅ H ₁₅ N	C ₁₃ H ₁₁ N
Molecular Weight	209.29 g/mol [1][2]	181.24 g/mol
Appearance	Not specified	White to light yellow crystalline powder[3][4]
Melting Point	Not specified	52-54 °C[3][4]
Boiling Point	Not specified	300 °C
Solubility	Not specified	Soluble in ethanol, ether, chloroform, and acetic anhydride; partially soluble in water.
CAS Number	16979-20-7[1][2]	538-51-2

Synthesis and Reactivity

Both **4-Methylbenzylidene-4-methylaniline** and N-benzylideneaniline are synthesized via a condensation reaction, a classic example of Schiff base formation, between an aromatic aldehyde and a primary amine.

General Synthesis Reaction:



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Caption: General reaction scheme for the synthesis of Schiff bases.

For N-benzylideneaniline, the reaction involves benzaldehyde and aniline. For **4-Methylbenzylidene-4-methylaniline**, the reactants are 4-methylbenzaldehyde and 4-methylaniline. The presence of methyl groups, which are electron-donating, on both aromatic rings of **4-Methylbenzylidene-4-methylaniline** can increase the electron density on the imine nitrogen, potentially affecting its basicity and reactivity compared to the unsubstituted N-benzylideneaniline. Aromatic aldehydes generally react readily and quantitatively with amines to form imines, often at room temperature.[5]

Experimental Protocols

Synthesis of N-benzylideneaniline Derivatives

A general procedure for the synthesis of N-benzylideneaniline and its derivatives involves the following steps:

- Dissolve equimolar amounts of the corresponding aromatic aldehyde (e.g., benzaldehyde or 4-methylbenzaldehyde) and aromatic amine (e.g., aniline or 4-methylaniline) in a suitable solvent, such as ethanol or methanol.[6]
- Add a catalytic amount of a weak acid, like glacial acetic acid, to the mixture.[7]
- Reflux the reaction mixture for a specified period, typically a few hours, while monitoring the reaction progress using thin-layer chromatography (TLC).[3][6]
- After completion, the reaction mixture is cooled, and the precipitated solid product is collected by filtration.
- The crude product is then purified by recrystallization from a suitable solvent, such as ethanol.[6]

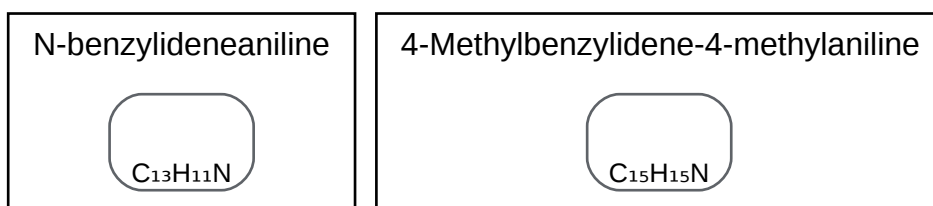
Characterization Methods

The synthesized Schiff bases are typically characterized using various spectroscopic techniques:

- Infrared (IR) Spectroscopy: The formation of the imine bond is confirmed by the presence of a characteristic C=N stretching vibration band in the IR spectrum, typically observed in the region of 1600-1650 cm^{-1} . For N-benzylideneaniline, this peak is observed around 1625 cm^{-1} .^{[3][8]}
- Nuclear Magnetic Resonance (NMR) Spectroscopy:
 - ^1H NMR: The formation of the Schiff base is confirmed by a singlet signal for the azomethine proton (-CH=N-) in the downfield region of the spectrum, typically between δ 8.0 and 10.0 ppm.^{[3][8]} The aromatic protons appear as multiplets in their characteristic regions.
 - ^{13}C NMR: The carbon of the azomethine group (-CH=N-) gives a characteristic signal in the range of δ 158-194 ppm.^{[3][8]}
- Mass Spectrometry (MS): Mass spectrometry is used to confirm the molecular weight of the synthesized compound. The mass spectrum will show a molecular ion peak (M^+) corresponding to the molecular weight of the Schiff base.^[9]

Structural Diagrams

Chemical Structures



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Caption: Molecular structures of the compared Schiff bases.

Reactivity and Application Comparison

Imines, or Schiff bases, are versatile compounds with a range of applications. The reactivity of the C=N double bond is central to their chemical behavior. They can act as nucleophiles at the

nitrogen atom or as electrophiles at the carbon atom, especially after protonation of the nitrogen.[10]

- N-benzylideneaniline serves as a fundamental model for aromatic Schiff bases and is used in the synthesis of various organic compounds and as a ligand in coordination chemistry.[3] [11] Studies have shown its potential in biological applications, with some derivatives exhibiting antibacterial, antifungal, and antioxidant activities.[9]
- **4-Methylbenzylidene-4-methylaniline**, with its methyl substitutions, is expected to have altered electronic properties compared to N-benzylideneaniline. The electron-donating methyl groups can enhance the electron density of the aromatic rings and the imine nitrogen, which may influence its reactivity in coordination with metal ions and its biological activity. While specific comparative studies on the biological or chemical performance against N-benzylideneaniline are not readily available in the searched literature, the principles of substituent effects in organic chemistry suggest potential differences in their application as ligands and in the properties of their metal complexes.

Conclusion

Both **4-Methylbenzylidene-4-methylaniline** and N-benzylideneaniline are important Schiff bases synthesized through a straightforward condensation reaction. Their fundamental difference lies in the substitution pattern on the aromatic rings, which is expected to modulate their physicochemical properties and reactivity. N-benzylideneaniline is a well-characterized parent compound, while **4-Methylbenzylidene-4-methylaniline** represents a derivative with altered electronic characteristics due to the presence of methyl groups. Further direct comparative experimental studies would be beneficial to quantitatively assess the impact of this substitution on their performance in various applications.

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